

Personal protective equipment for handling 4-(3-Bromopropyl)morpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Bromopropyl)morpholine

Cat. No.: B154003

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Essential Safety and Handling Guide for 4-(3-Bromopropyl)morpholine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(3-Bromopropyl)morpholine**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this compound.

Hazard Assessment: **4-(3-Bromopropyl)morpholine** is a chemical intermediate that requires careful handling. Based on available safety data, it is classified as an irritant and is harmful if ingested. It can cause skin, eye, and respiratory irritation[1][2]. Due to its chemical structure, which includes a morpholine ring and a bromopropyl group, it should be handled with the precautions typically taken for alkylating agents and cyclic amines.

Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative data for **4-(3-Bromopropyl)morpholine**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ BrNO	[1] [3]
Molecular Weight	208.10 g/mol	[1] [3]
CAS Number	125422-83-5	[1] [3] [4]
Boiling Point	242.6 ± 25.0 °C at 760 mmHg	[5]
Density	1.335 g/mL	[6]
Flash Point	100.5 ± 23.2 °C	[5]
Storage Temperature	Freezer, under -20°C or 0-8°C	[1]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) for **4-(3-Bromopropyl)morpholine** are not available[\[2\]](#). Therefore, it is crucial to handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following table outlines the required PPE for handling **4-(3-Bromopropyl)morpholine**.

PPE Category	Specification	Rationale
Hand Protection	Two pairs of powder-free nitrile or neoprene chemotherapy gloves meeting ASTM D6978 standard.	Protects against skin contact and absorption. Double-gloving is recommended for handling hazardous chemicals[7].
Eye and Face Protection	Chemical splash goggles and a face shield.	Provides protection against splashes and aerosols to the eyes and face[2][7].
Body Protection	A disposable, polyethylene-coated polypropylene gown with long sleeves and closed cuffs.	Prevents contamination of personal clothing and skin[7][8].
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) or a full face-piece chemical cartridge respirator.	Necessary when handling the compound outside of a fume hood or if there is a risk of aerosol generation[7][9].
Foot Protection	Closed-toe shoes and disposable shoe covers.	Protects against spills and contamination of personal footwear[8].

Operational and Disposal Plan

Adherence to a strict operational and disposal plan is essential for the safe handling of **4-(3-Bromopropyl)morpholine**.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container in a designated, well-ventilated, and locked freezer at temperatures below -20°C, as recommended for long-term storage[1]. For shorter-term use, storage at 0-8°C is also cited. Keep it away from incompatible materials.

- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Handling and Use

- Work Area: All handling of **4-(3-Bromopropyl)morpholine** should be conducted in a certified chemical fume hood to minimize inhalation exposure[9].
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above before handling the compound.
- Weighing and Transfer:
 - For solids, use a tared container inside the fume hood.
 - For liquids, use a calibrated pipette or syringe.
- Reaction Setup: Ensure all glassware is clean and dry. If the reaction is exothermic, have a cooling bath ready.
- Post-Handling: After handling, decontaminate the work area and all equipment. Wash hands thoroughly with soap and water[2].

Disposal Plan

- Waste Segregation: All waste contaminated with **4-(3-Bromopropyl)morpholine**, including gloves, pipette tips, and empty containers, must be collected in a dedicated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing this compound in a sealed, properly labeled container. Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance[2].

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Spills

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: If safe to do so, contain the spill using an inert absorbent material such as sand or diatomaceous earth[10][11]. Do not use combustible materials.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Decontaminate the spill area thoroughly.

Exposure

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention[2][9].
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists[2][9].
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do so. Seek immediate medical attention[2][9].
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[12].

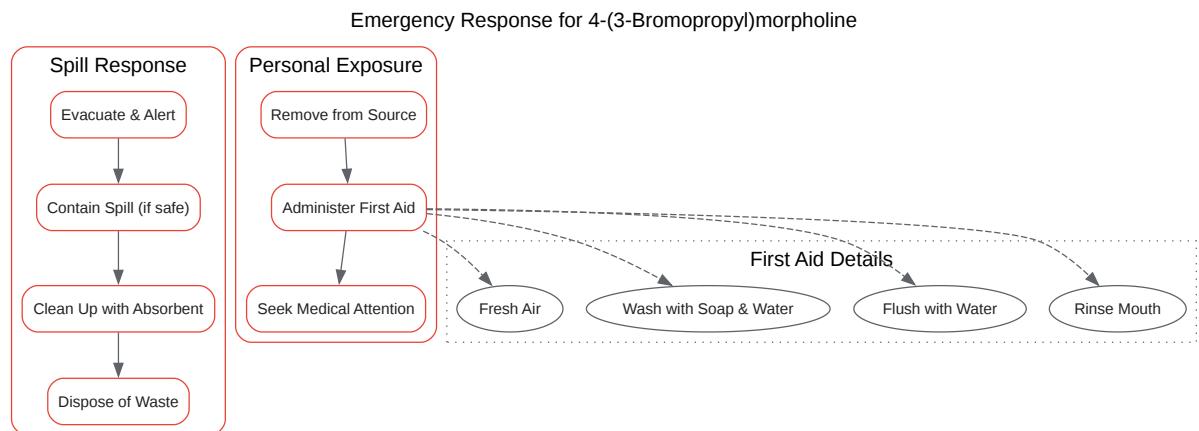
Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling and emergency response.



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Caption: Workflow for the safe handling of **4-(3-Bromopropyl)morpholine**.



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Caption: Emergency response procedures for spills and personal exposure.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(3-Bromopropyl)morpholine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154003#personal-protective-equipment-for-handling-4-3-bromopropyl-morpholine>]

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